

Application Notes and Protocols for Measuring Glucosuria Induced by WAY-351783

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Compound of Interest

Compound Name: WAY-351783

Cat. No.: B15552003

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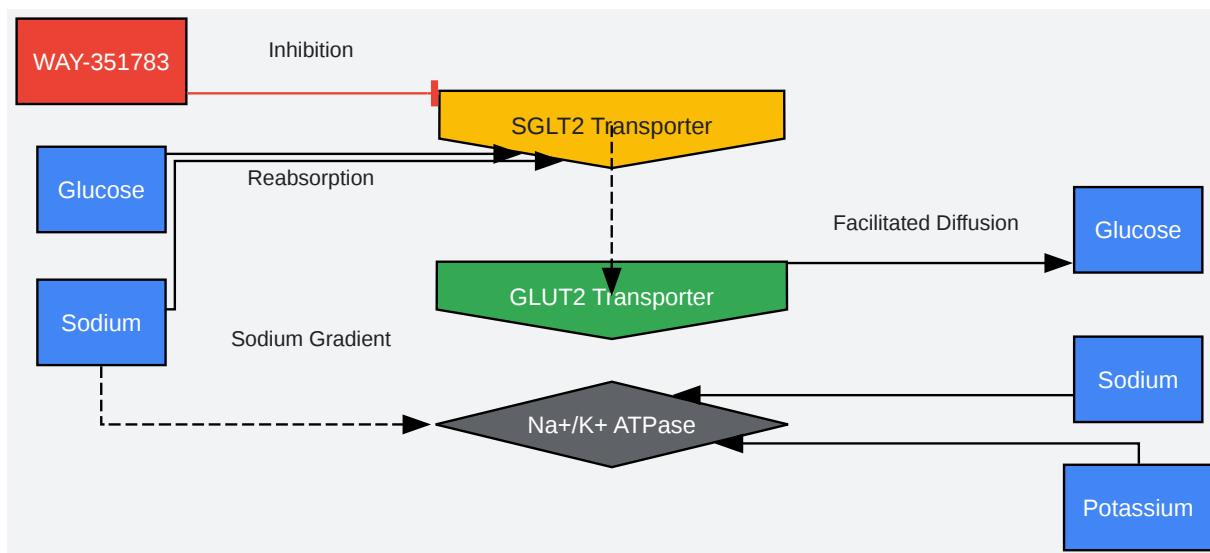
Introduction

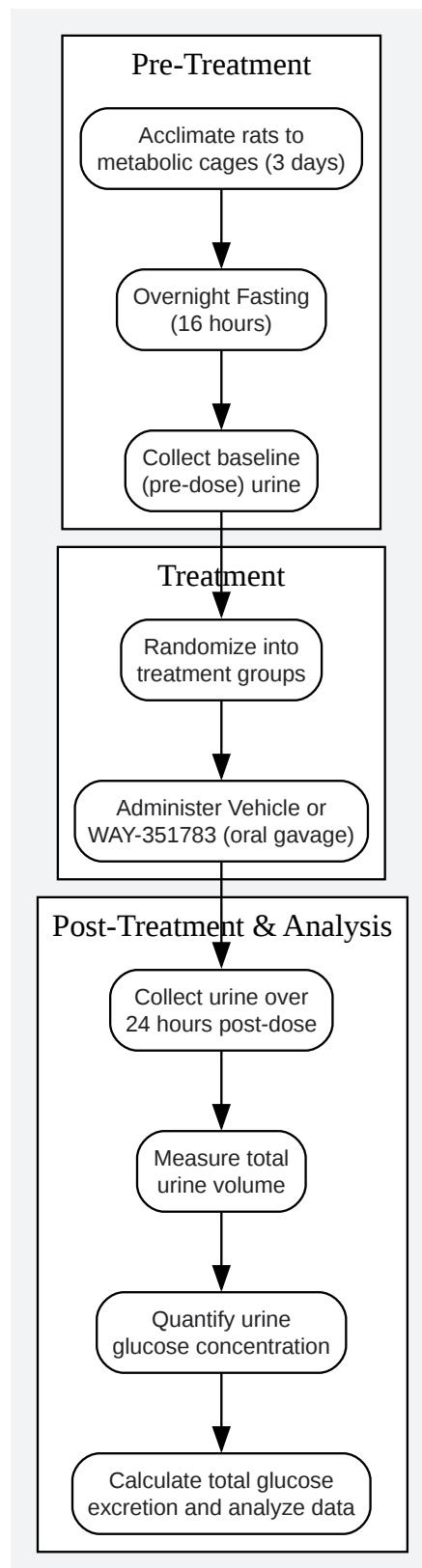
WAY-351783 is a potent and selective inhibitor of the sodium-glucose cotransporter 2 (SGLT2). SGLT2 is the primary transporter responsible for the reabsorption of glucose from the glomerular filtrate back into circulation, accounting for approximately 90% of renal glucose reabsorption.^[1] By inhibiting SGLT2, **WAY-351783** effectively reduces the reabsorption of glucose in the kidneys, leading to an increased excretion of glucose in the urine, a condition known as glucosuria.^{[2][3]} This mechanism of action makes SGLT2 inhibitors a significant area of research for the management of hyperglycemia.

These application notes provide detailed protocols for researchers, scientists, and drug development professionals to accurately measure the glucosuria induced by **WAY-351783** in a preclinical research setting. The following sections outline the necessary experimental procedures, from animal handling and drug administration to urine collection and glucose quantification.

Signaling Pathway of SGLT2 Inhibition

The following diagram illustrates the mechanism of action of **WAY-351783** in the renal proximal tubule.



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References

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